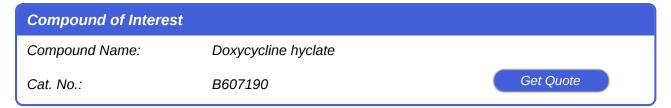


Doxycycline hyclate chemical structure and properties

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An In-depth Technical Guide to Doxycycline Hyclate: Chemical Structure and Properties

Introduction

Doxycycline hyclate is a broad-spectrum tetracycline antibiotic synthetically derived from oxytetracycline.[1][2] As a second-generation tetracycline, it exhibits a favorable toxicity profile compared to its predecessors and is widely used in the treatment of a variety of infections caused by gram-positive and gram-negative bacteria.[1] Its applications include treating acne, respiratory tract infections, sexually transmitted infections, and malaria prophylaxis.[3][4] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and mechanism of action of **doxycycline hyclate**, tailored for researchers, scientists, and drug development professionals.

Chemical Structure and Physicochemical Properties

Doxycycline hyclate is the hydrochloride hemiethanolate hemihydrate salt of doxycycline.[5] This salt form enhances its solubility in water compared to doxycycline monohydrate, which is a primary reason for its frequent use in pharmaceutical formulations.[2][5] The molecule has a high degree of lipid solubility and a low affinity for calcium binding.[2][6]

The chemical structure of **doxycycline hyclate** is characterized by a four-ring tetracyclic backbone with multiple chiral centers, making it a specific stereoisomer.[7]

Caption: Chemical structure of doxycycline with its hyclate salt components.



Physicochemical Data

The key physicochemical properties of **doxycycline hyclate** are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₂₂ H ₂₄ N ₂ O ₈ • HCl • 0.5H ₂ O • 0.5C ₂ H ₆ O or (C ₂₂ H ₂₄ N ₂ O ₈ ·HCl) ₂ ·C ₂ H ₆ O·H ₂ O	[2]
Molecular Weight	512.94 g/mol or 1025.89 g/mol	[2][5]
Appearance	Yellow, hygroscopic crystalline powder	[6][8]
Melting Point	~201 °C 206-209 °C (decomposes)	[8][9]
pKa Values	3.02-3.5, 7.7-7.97, 9.15-9.5	[5][10]
Solubility	Freely soluble in water (50 mg/mL) and methanol. Sparingly soluble in ethanol. Insoluble in chloroform and ether. Soluble in DMSO.	[8][11]
UV Absorption (λmax)	215, 267, 272, 348, 351 nm	[12]
Optical Rotation	-100° to -110° (c=1 in 0.01N methanolic HCl)	[13]

Mechanism of Action

Doxycycline hyclate exerts its primary antimicrobial effect through the inhibition of bacterial protein synthesis.[4][6] This action is bacteriostatic, meaning it inhibits the growth and reproduction of bacteria rather than directly killing them, which allows the host's immune system to eliminate the pathogens.[4][14]

The mechanism involves the following key steps:

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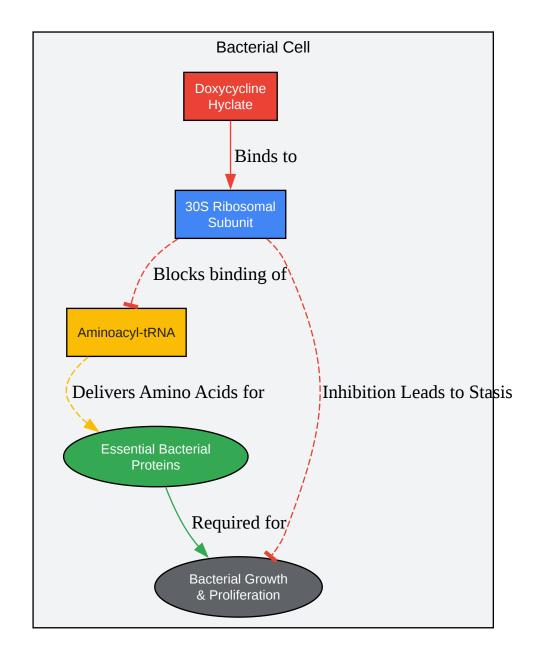




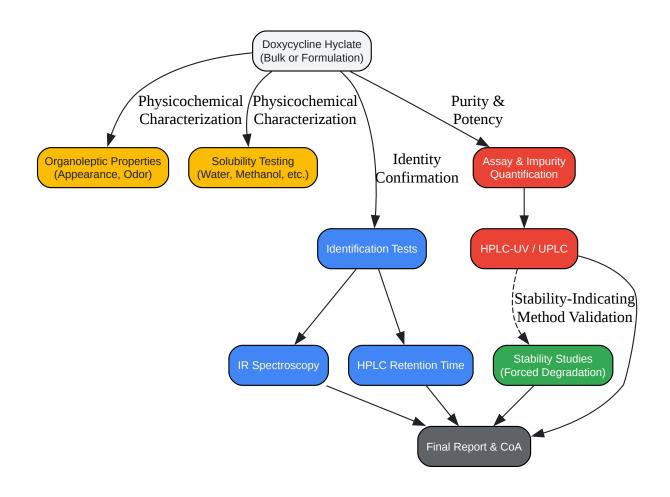
- Binding to the 30S Ribosomal Subunit: Doxycycline binds with high affinity and reversibly to the 30S ribosomal subunit of bacteria.[3][6][15]
- Blocking of Aminoacyl-tRNA: This binding physically obstructs the A site of the ribosome, preventing the association of aminoacyl-tRNA (aa-tRNA) with the mRNA-ribosome complex. [3][4]
- Inhibition of Polypeptide Elongation: By blocking the incoming aa-tRNA, doxycycline effectively halts the addition of new amino acids to the growing polypeptide chain.[4]
- Cessation of Protein Synthesis: The disruption of the elongation phase leads to a cessation of the production of essential proteins required for bacterial function and survival.[3]

Beyond its antibacterial properties, doxycycline also inhibits matrix metalloproteinases (MMPs), such as MMP-8, at sub-antimicrobial doses.[9][12][16] This anti-inflammatory effect is utilized in the treatment of conditions like periodontitis and rosacea.[4][17]









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